

Quantitative Data and Basic Information

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Compound Focus: (+)-Catechin Hydrate

CAS No.: 225937-10-0

Cat. No.: S522788

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The core quantitative data on **(+)-Catechin hydrate**'s inhibition of COX-1 is consistent across multiple chemical supplier and research websites.

Property	Value
IC50 (COX-1)	1.4 μ M [1] [2] [3]
Molecular Formula	C ₁₅ H ₁₄ O ₆ ·xH ₂ O [1] [2] [4]
Molecular Weight	308.28-308.29 g/mol (hydrate form) [1] [3] [5]
CAS Number	225937-10-0 [1] [3] [4]

In addition to COX-1 inhibition, research indicates **(+)-Catechin hydrate** possesses other significant biological activities:

- Antioxidant Activity:** It functions as a free radical scavenger, helping to prevent oxidative damage in various biological systems [5].
- Pro-apoptotic Effects in MCF-7 Cells:** The compound induces apoptosis (programmed cell death) in breast cancer cells. One study reported an IC50 of 127.62 μ g/mL for cell viability, with 40.7% of cells undergoing apoptosis after 24 hours of treatment with 150 μ g/mL [1] [3] [4].
- Neuroprotective Effects:** In animal studies, oral administration (200 mg/kg) was shown to prevent time-induced episodic memory deficits [1] [3] [4].

Detailed Experimental Protocols

The search results provide detailed methodologies for key experiments conducted with **(+)-Catechin hydrate**.

In Vitro Cell Viability and Apoptosis Assay (MCF-7 Cells) [1] [4]

This protocol is used to assess the compound's toxicity and its ability to induce programmed cell death.

- **Cell Seeding:** Plate MCF-7 cells in 96-well plates at a density of 2×10^4 cells per well.
- **Compound Treatment:** Treat the cells with various concentrations of **(+)-Catechin hydrate** (e.g., 0 to 160 $\mu\text{g/mL}$) for 24 hours.
- **Viability Measurement:** Add 40 μL of Cell Titer Blue reagent to each well and incubate at 37°C for 6 hours.
- **Fluorescence Reading:** Measure fluorescence using a microplate reader with 560 nm excitation and 590 nm emission filters.
- **Data Analysis:** Calculate the percentage of dead cells and the IC_{50} value (the concentration that reduces cell viability by 50%).

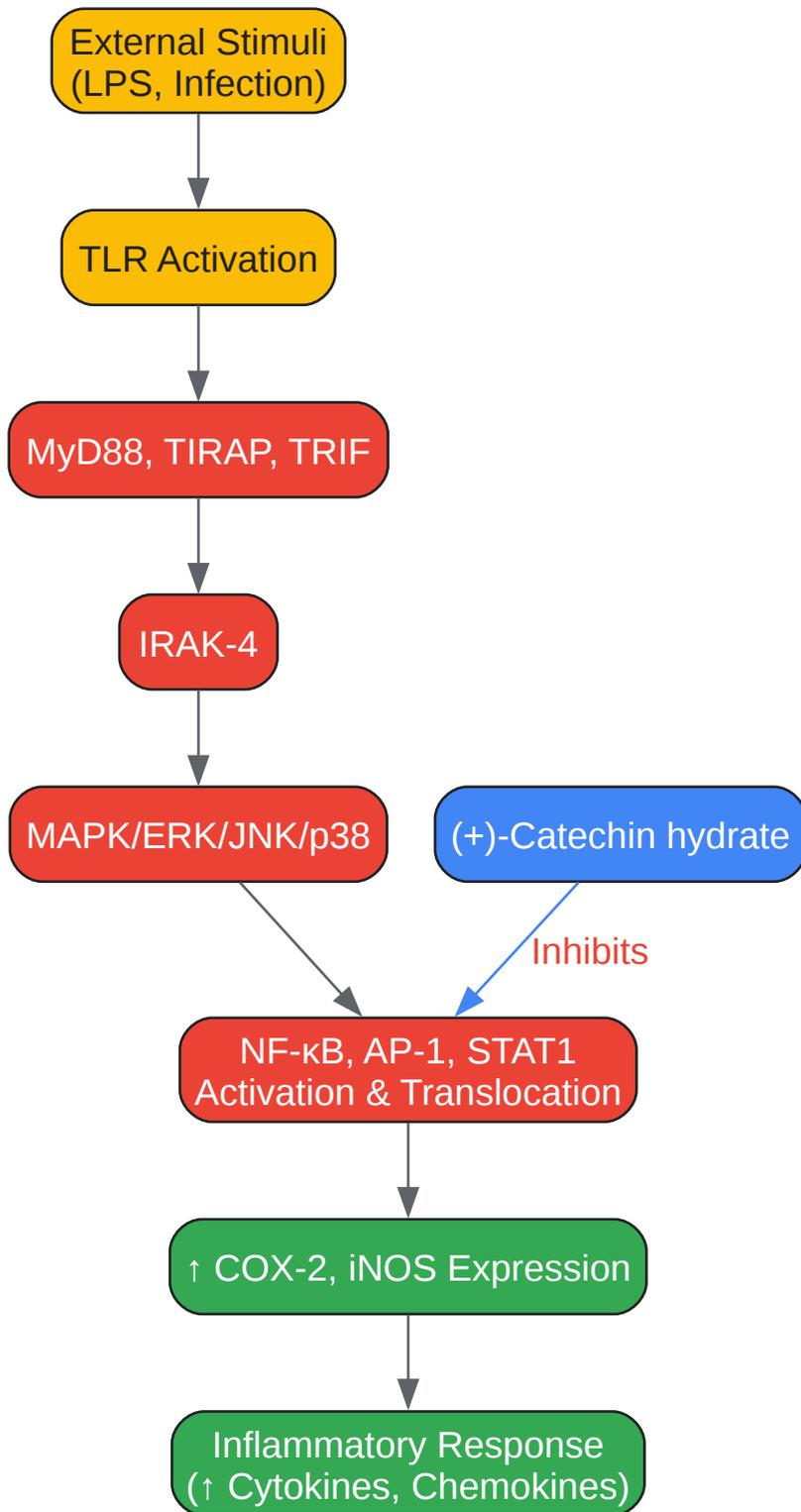
In Vivo Memory Deficit Study (Rat Model) [1] [6]

This protocol evaluates the compound's effect on preventing memory decline in live animals.

- **Animals:** Use twelve-week-old male rats weighing 200-230 grams.
- **Grouping & Dosing:** Divide rats into groups (e.g., $n=9$). Administer **(+)-Catechin hydrate** orally at doses of 50, 100, and 200 mg/kg .
- **Treatment Schedule:** Administer the compound for 7 days prior to and during the behavioral trials.
- **Behavioral Testing:** Evaluate episodic memory using a novel object recognition test, where the time spent exploring a novel object versus a familiar one is measured.

Anti-inflammatory Signaling Pathway

Catechins, including **(+)-Catechin hydrate**, exert anti-inflammatory effects through a multi-step mechanism that interacts with key inflammatory signaling pathways, as illustrated below [7].



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The diagram illustrates the proposed cellular signaling pathway through which external threats trigger inflammation and the point where **(+)-Catechin hydrate** is reported to intervene. The compound primarily

inhibits the activity of key transcription factors, effectively reducing the downstream inflammatory response [7].

Key Considerations for Researchers

- **Research-Use Only:** The compound is explicitly marked "For research use only" by suppliers and is not intended for human consumption [3] [4] [5].
- **Solubility and Storage:** A key practical consideration is its solubility. **(+)-Catechin hydrate** is soluble in DMSO (e.g., 45-58 mg/mL), but note that moisture-absorbing (hygroscopic) DMSO can reduce its solubility, so fresh DMSO is recommended [2] [3] [4]. For storage, keep the powder at -20°C.
- **Beyond COX-1:** While its specific IC50 for COX-2 is not detailed in the search results, its anti-inflammatory effect is likely broader. The compound is described as a potent antioxidant that can scavenge free radicals and influence the wider NF-κB inflammatory pathway [7] [5].

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